DMRIE Reagent: A Technical Guide to Shelf Life, Storage, and Experimental Application

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Compound of Interest

Compound Name:	*Dmrie*
CAS No.:	*153312-64-2*
Cat. No.:	*B131055*

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This in-depth technical guide provides comprehensive information on the optimal shelf life, storage conditions, and handling procedures for the **DMRIE** (1,2-dimyristyloxypropyl-3-dimethyl-hydroxyethyl ammonium bromide) reagent, a cationic lipid formulation essential for the transfection of nucleic acids into eukaryotic cells. This document also outlines detailed experimental protocols for its use and the fundamental mechanism of action.

Shelf Life and Storage of DMRIE Reagent

The stability and efficacy of the **DMRIE** reagent are critically dependent on appropriate storage conditions. Adherence to these guidelines is paramount to ensure reproducible and optimal transfection results.

Recommended Storage Conditions

DMRIE-C, a common formulation of **DMRIE** with cholesterol, is supplied as a liposomal suspension. The manufacturer's recommendations for storage are summarized below.

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Parameter	Recommendation	Critical Notes
Storage Temperature	4°C	Do Not Freeze. Freezing can disrupt the liposomal structure, leading to a significant loss of transfection efficiency.
Shelf Life (Unopened)	12 months from date of receipt	When stored as recommended in a sealed container.
Shelf Life (Opened)	Not explicitly defined; best practice is to use within a reasonable timeframe (e.g., 6 months)	Tightly recap the vial immediately after use to prevent evaporation and contamination. Store at 4°C.
Room Temperature Stability	Stable for several months	While short-term storage or accidental leaving at room temperature is unlikely to compromise the reagent, long-term storage at 4°C is strongly advised for optimal performance.[1]
Light Exposure	Store in the dark (e.g., in the original box)	While not explicitly stated for DMRIE-C, it is a general best practice for lipid-based reagents to protect them from light to prevent potential degradation.

Factors Influencing Reagent Stability

Several factors can adversely affect the shelf life and performance of the **DMRIE** reagent:

- Temperature Fluctuations: Repeated cycling between 4°C and room temperature should be avoided.
- Freezing: As stated, freezing is detrimental to the liposomal structure.

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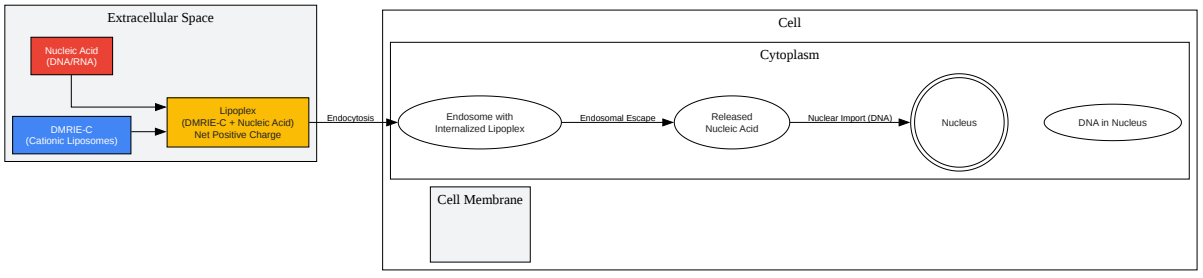
- Contamination: Introduction of microbial or chemical contaminants can degrade the reagent and impact cell viability during transfection. Always use aseptic techniques when handling the reagent.

- Evaporation: Improperly sealed vials can lead to an increase in the lipid concentration, affecting the optimal lipid-to-nucleic acid ratio.

Mechanism of Action: Cationic Lipid-Mediated Transfection

DMRIE-C facilitates the entry of nucleic acids (DNA and RNA) into cells through a multi-step process involving the formation of a lipoplex.

The cationic headgroup of the **DMRIE** lipid electrostatically interacts with the negatively charged phosphate backbone of the nucleic acid, condensing it into a positively charged lipoplex. This complex then associates with the negatively charged cell surface and is internalized, primarily through endocytosis.[2] Once inside the cell, the lipoplex must escape the endosome to release the nucleic acid into the cytoplasm. For DNA, it must then be transported to the nucleus for transcription.



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Mechanism of **DMRIE**-C mediated transfection.

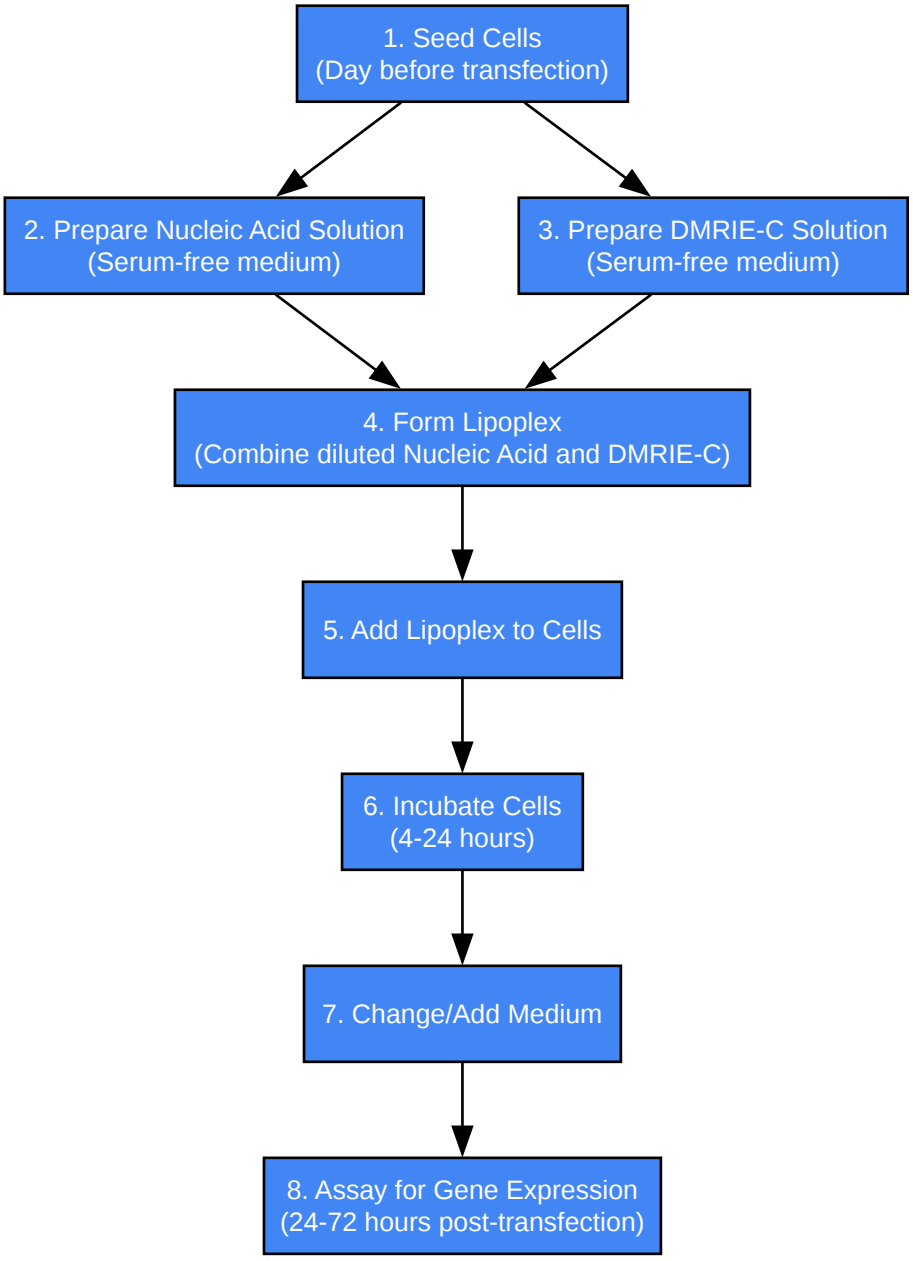
Experimental Protocols

The following are generalized protocols for the transfection of DNA and RNA into adherent and suspension cells using **DMRIE**-C. Optimization is crucial for each cell type and nucleic acid combination.

General Experimental Workflow

The overall workflow for a typical transfection experiment is outlined below.

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General workflow for cell transfection.

Protocol for DNA Transfection of Adherent Cells (per 6-well plate well)

This protocol is a starting point and should be optimized for your specific cell line.

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Step	Procedure	Amount/Volume	Incubation Time/Temp
1. Cell Seeding	Plate cells the day before transfection to reach 60-80% confluency at the time of transfection.	1-2 x 10^5 cells	Overnight, 37°C, CO2
2. DNA Dilution	Dilute plasmid DNA in serum-free medium (e.g., Opti-MEM® I).	1-2 µg in 500 µL	N/A
3. DMRIE-C Dilution	Mix DMRIE-C by inverting. Dilute in serum-free medium.	2-12 µL in 500 µL	30-45 min, RT
4. Lipoplex Formation	Combine the diluted DNA and diluted DMRIE-C. Mix gently.	Total vol: 1 mL	15-45 min, RT
5. Transfection	Wash cells with serum-free medium. Add the lipoplex to the cells.	1 mL	4-24 hours, 37°C, CO2
6. Post-Transfection	Replace with fresh growth medium containing serum.	2 mL	N/A
7. Assay	Analyze for transgene expression.	24-72 hours post-transfection	

Protocol for DNA Transfection of Suspension Cells (per 6-well plate well)

Transfection of suspension cells often requires different conditions.

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Step	Procedure	Amount/Volume	Incubation Time/Temp
1. Cell Preparation	Prepare a single-cell suspension from stock cells.	2-3 x 10^6 cells in 0.2 mL	N/A
2. DMRIE-C Dilution	In a well, dilute DMRIE-C in serum-free medium. Swirl to mix.	2-12 µL in 500 µL	N/A
3. DNA Dilution	In a separate tube, dilute plasmid DNA in serum-free medium.	4 µg in 500 µL	N/A
4. Lipoplex Formation	Add the diluted DNA to the well containing diluted DMRIE-C. Swirl to mix.	Total vol: 1 mL	15-45 min, RT
5. Transfection	Add the cell suspension to the well containing the lipoplex.	4-5 hours, 37°C, CO2	
6. Post-Transfection	Add growth medium containing serum.	2 mL	N/A
7. Assay	Analyze for transgene expression.	24-48 hours post-transfection	

Protocol for RNA Transfection of Adherent Cells (per 6-well plate well)

This protocol is suitable for mRNA or other RNA molecules.

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Step	Procedure	Amount/Volume	Incubation Time/Temp
1. Cell Seeding	Plate cells the day before to reach ~80% confluency.	2-3 x 10^5 cells	Overnight, 37°C, CO2
2. Reagent Dilution	Dilute DMRIE-C in serum-free medium in a tube.	2-12 µL in 1 mL	N/A
3. Complex Formation	Add RNA directly to the diluted DMRIE-C. Mix briefly.	2-5 µg RNA	N/A
4. Transfection	Wash cells with serum-free medium. Immediately add the RNA-lipid complexes.	~1 mL	4 hours, 37°C, CO2
5. Post-Transfection	Replace with complete growth medium.	2 mL	N/A
6. Assay	Assay for RNA expression/effect.	16-24 hours post-transfection	

Note: These protocols are based on information provided by Thermo Fisher Scientific for **DMRIE**-C reagent.[3][4] Always refer to the specific product manual for the most accurate and up-to-date instructions. Optimization of DNA/RNA concentration, **DMRIE**-C volume, cell density, and incubation times is highly recommended to achieve the best results for your specific application.

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